

# An In-Depth Technical Guide to Anastrozole-d12 for Research Applications

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## Compound of Interest

Compound Name: Anastrozole-d12

Cat. No.: B562381

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**Abstract:** This technical guide provides a comprehensive overview of **Anastrozole-d12**, a deuterated analog of the potent aromatase inhibitor Anastrozole. The document details its physicochemical properties, its primary application as an internal standard in quantitative analysis, and the pharmacological context of its parent compound. Detailed experimental protocols for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) are provided, targeting researchers, scientists, and professionals in drug development.

## Introduction to Anastrozole and Anastrozole-d12

Anastrozole is a highly selective, non-steroidal aromatase inhibitor used primarily in the treatment of hormone receptor-positive breast cancer in postmenopausal women.[1][2][3] Its therapeutic efficacy stems from its ability to block the aromatase enzyme (CYP19A1), thereby inhibiting the peripheral conversion of androgens to estrogens and reducing circulating estrogen levels that fuel tumor growth.[4][5]

**Anastrozole-d12** is a stable isotope-labeled (SIL) analog of Anastrozole, where twelve hydrogen atoms have been replaced with deuterium.[6][7] This isotopic substitution renders it chemically identical to Anastrozole in terms of reactivity and chromatographic behavior but distinguishable by its higher mass. This key difference makes **Anastrozole-d12** an ideal internal standard (IS) for the precise and accurate quantification of Anastrozole in complex biological matrices, such as plasma and urine, using mass spectrometry-based methods.[6][8][9] Its use is critical in pharmacokinetic studies, therapeutic drug monitoring (TDM), and metabolic research.[8]

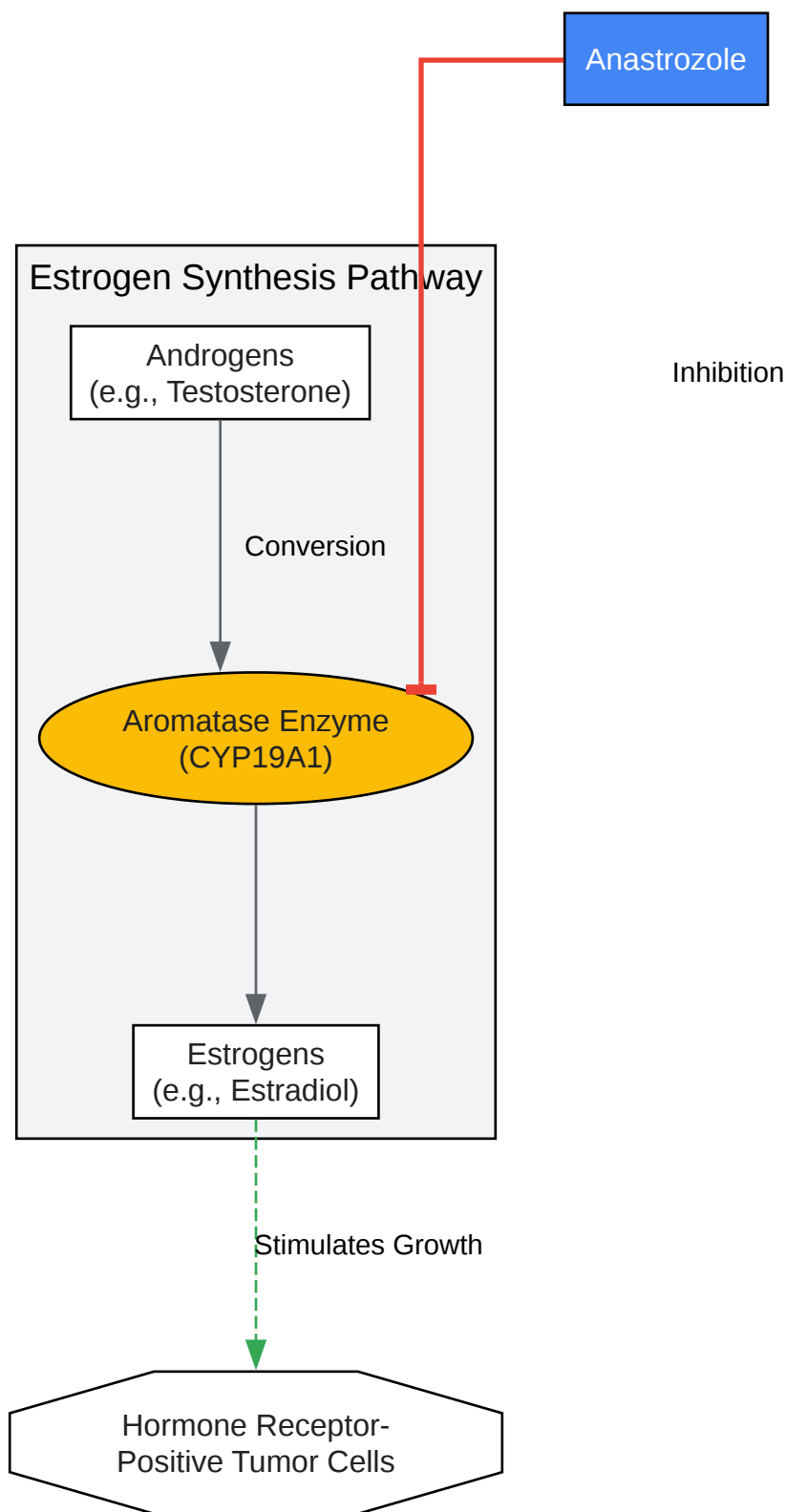
## Physicochemical Properties

The fundamental properties of Anastrozole and its deuterated analog are summarized below. The increased mass of **Anastrozole-d12** is the basis for its utility in mass spectrometric analysis.

Property	Anastrozole	Anastrozole-d12
Synonyms	Arimidex, Anastro, ICI-D1033, ZD-1033	Anastro-d12, Arimidex-d12, ZD1033-d12
CAS Number	120511-73-1[1]	120512-32-5[6][7]
Molecular Formula	C <sub>17</sub> H <sub>19</sub> N <sub>5</sub> [1]	C <sub>17</sub> H <sub>7</sub> D <sub>12</sub> N <sub>5</sub> [6][7]
Molecular Weight	293.37 g/mol [1]	305.44 g/mol [6][7][10]
Purity	N/A (as parent drug)	≥99% deuterated forms (d <sub>1</sub> -d <sub>12</sub> )[6]
Primary Function	Aromatase Inhibitor	Internal Standard for Quantification

## Pharmacological Context: Mechanism of Action of Anastrozole

Anastrozole exerts its therapeutic effect by competitively inhibiting the aromatase enzyme, which is a member of the cytochrome P450 superfamily.[6] In postmenopausal women, the primary source of estrogen is the conversion of androgens (produced by the adrenal glands) into estrogens in peripheral tissues like fat and muscle.[5] Anastrozole blocks this conversion, leading to a significant suppression of serum estradiol levels.[2] This mechanism is crucial for inhibiting the growth of estrogen-receptor-positive breast cancers.



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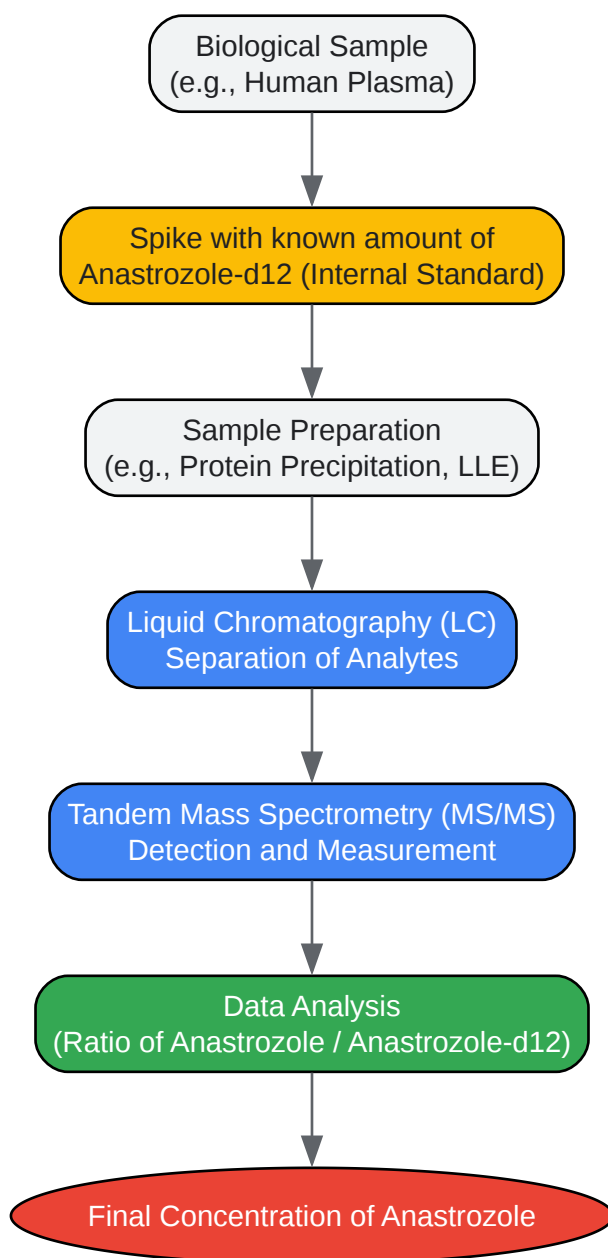
Mechanism of Anastrozole via Aromatase Inhibition.

## Primary Use: Anastrozole-d12 in Quantitative Bioanalysis

The gold standard for quantifying small molecules like Anastrozole in biological samples is LC-MS/MS. The accuracy of this technique relies heavily on the use of an appropriate internal standard to correct for variability during sample processing and instrument analysis.

**Anastrozole-d12** is the ideal IS because its physical and chemical properties are nearly identical to the unlabeled analyte, ensuring it behaves similarly during extraction, chromatography, and ionization. However, its increased mass allows it to be separately detected and measured by the mass spectrometer.

The typical workflow for using **Anastrozole-d12** in a quantitative assay is depicted below.



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## References

- 1. Anastrozole - Wikipedia [en.wikipedia.org]
- 2. go.drugbank.com [go.drugbank.com]
- 3. Anastrozole: MedlinePlus Drug Information [medlineplus.gov]
- 4. m.youtube.com [m.youtube.com]
- 5. What is the mechanism of Anastrozole? [synapse.patsnap.com]
- 6. caymanchem.com [caymanchem.com]
- 7. scbt.com [scbt.com]
- 8. veeprho.com [veeprho.com]
- 9. Anastrozole Aromatase Inhibitor Plasma Drug Concentration Genome-Wide Association Study: Functional Epistatic Interaction Between SLC38A7 and ALPPL2 - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Anastrozole-d12 | C17H19N5 | CID 44256128 - PubChem [pubchem.ncbi.nlm.nih.gov]
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